

Application Notes and Protocols: Diethylene Glycol in Gas Dehydration Experiments

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethylene Glycol

CAS No.: 111-46-6

Cat. No.: B1670532

[Get Quote](#)

Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **diethylene glycol** (DEG) in gas dehydration experiments. It delves into the fundamental principles of glycol dehydration, offers detailed, step-by-step experimental protocols, and discusses critical operational parameters and analytical methodologies. The guide is structured to provide both theoretical understanding and practical, field-proven insights to ensure the successful execution of gas dehydration studies using DEG.

Introduction: The Imperative of Gas Dehydration

Natural gas, a vital energy resource, is often saturated with water vapor at its source. The presence of this water can lead to significant operational issues, including pipeline corrosion, the formation of solid ice-like structures known as gas hydrates that can block pipelines, and a reduction in the heating value of the gas.[1][2] Therefore, the removal of water vapor, a process known as dehydration, is a critical step in natural gas processing to ensure its safe and efficient transportation and use.[3]

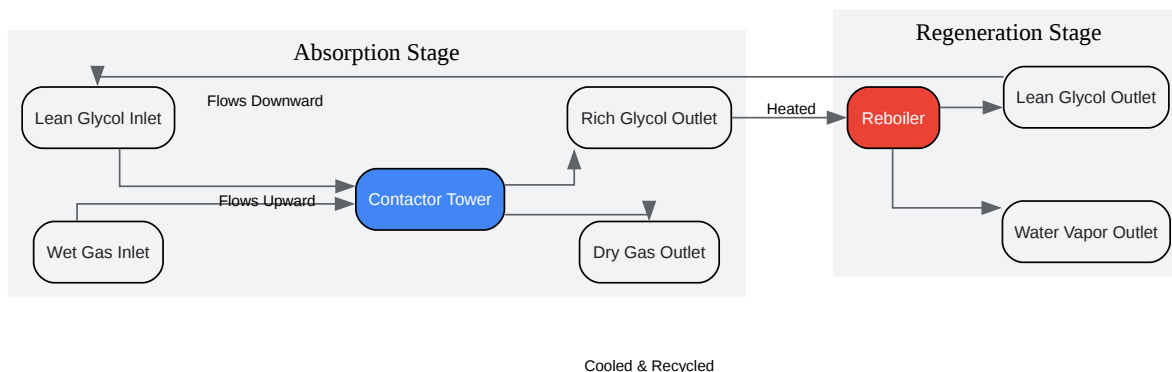
Among various dehydration techniques, absorption using liquid desiccants is a widely employed method.[1] Glycols, a class of organic compounds with a high affinity for water, are the primary liquid desiccants used in the industry.[4] While triethylene glycol (TEG) is the most common due to its favorable properties, **diethylene glycol** (DEG) also finds application, particularly in scenarios where specific operational conditions or economic factors are a consideration.[3][5] Understanding the principles and experimental application of DEG is crucial for researchers involved in optimizing gas processing technologies and for professionals in fields where gas purity is paramount.

The Science of Glycol Dehydration: A Mechanistic Overview

The efficacy of **diethylene glycol** as a dehydrating agent stems from its hygroscopic nature and its ability to form hydrogen bonds with water molecules.[4][6] This chemical affinity allows DEG to absorb water vapor from a wet gas stream, thereby reducing the dew point of the gas. [4]

The process is fundamentally a mass transfer operation where water molecules move from the gas phase to the liquid glycol phase. This occurs in a specialized piece of equipment called a contactor or absorber tower.[7][8] In the contactor, wet gas flows upward, while lean (dry) DEG flows downward, creating a counter-current flow that maximizes the contact time and surface area for efficient water absorption.[2][7][8] As the glycol absorbs water, it becomes "rich" (wet) and settles at the bottom of the contactor, from where it is sent for regeneration.[3][7] The now-dry natural gas exits from the top of the tower.[2][7]

The regeneration of the rich glycol is a critical part of the continuous process. It involves heating the rich glycol in a reboiler to a temperature above the boiling point of water (100°C or 212°F) but below the boiling point of DEG (244-245°C or 471-473°F).[3][6] This temperature differential allows the water to be vaporized and removed, while the regenerated, lean glycol can be cooled and recirculated back to the contactor.[3]



[Click to download full resolution via product page](#)

Caption: A simplified workflow of the glycol dehydration process.

Diethylene Glycol: Key Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of DEG is essential for designing and interpreting gas dehydration experiments.

Property	Value	Source
Chemical Formula	C4H10O3	[6]
Molar Mass	106.12 g/mol	[6]
Appearance	Colorless, syrupy liquid	[6][9]
Odor	Practically odorless	[6][9]
Boiling Point	244-245 °C (471-473 °F)	[6]
Melting Point	-10.45 °C (13.19 °F)	[6]
Density	1.118 g/mL	[6]
Solubility in Water	Miscible	[6]
Vapor Pressure @ 25°C	0.008 hPa	[10]
Viscosity @ 20°C	35.7 mPa·s	[10]

These properties, particularly its high boiling point and miscibility with water, are central to its function in gas dehydration.[3][6]

Experimental Protocol: Laboratory-Scale Gas Dehydration

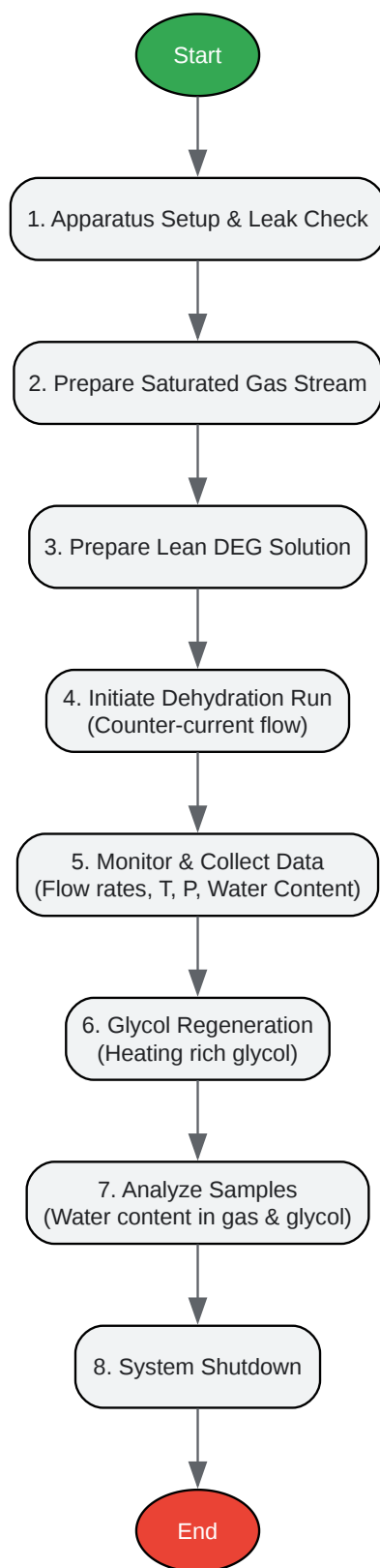
This section outlines a detailed protocol for conducting a bench-scale gas dehydration experiment using **diethylene glycol**. This protocol is designed to be a self-validating system, with clear steps and rationales.

Materials and Apparatus

- Reagents:
 - **Diethylene Glycol** (DEG), ≥99% purity
 - Compressed gas source (e.g., Nitrogen, Methane) saturated with water vapor
 - Deionized water

- Apparatus:
 - Gas washing bottle or sparger for gas saturation
 - Bubble column or packed column to serve as the contactor
 - Gas flow meters (inlet and outlet)
 - Temperature and pressure sensors
 - Heating mantle and round-bottom flask for glycol regeneration (reboiler)
 - Condenser and collection flask for water vapor
 - Circulating pump for glycol
 - Hygrometer or other water content analyzer
 - Appropriate tubing and fittings

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step experimental workflow for gas dehydration.

Step-by-Step Methodology

- Apparatus Setup and Leak Check:
 - Assemble the experimental setup as depicted in the workflow. Ensure all connections are secure to prevent gas leaks.
 - Perform a leak test by pressurizing the system with an inert gas and monitoring for any pressure drop over time.
- Preparation of Saturated Gas Stream:
 - Bubble the source gas through a gas washing bottle filled with deionized water to achieve saturation. The temperature of the water bath will determine the initial water content of the gas.
- Preparation of Lean **Diethylene Glycol**:
 - Prepare a known concentration of lean DEG solution (typically 98-99% DEG by weight). The initial water content of the glycol should be precisely measured.
- Initiation of the Dehydration Run:
 - Start the gas flow at a predetermined rate through the contactor.
 - Simultaneously, begin circulating the lean DEG from the top of the contactor at a specified flow rate. The principle of counter-current flow is crucial for maximizing absorption efficiency.^{[2][7][8]}
- Data Collection and Monitoring:
 - Continuously monitor and record the following parameters:
 - Inlet and outlet gas flow rates
 - System temperature and pressure
 - Water content of the outlet gas using a hygrometer

- Temperature of the glycol at various points in the system
- Glycol Regeneration:
 - Collect the rich glycol from the bottom of the contactor.
 - Heat the rich glycol in the regeneration unit (reboiler) to approximately 160-180°C to drive off the absorbed water. The optimal temperature will depend on the system pressure.
 - Condense and collect the water vapor to perform a mass balance.
- Sample Analysis:
 - Periodically take samples of the rich and regenerated lean glycol to determine their water content. This is crucial for evaluating the efficiency of both the absorption and regeneration stages.
- System Shutdown:
 - Follow a safe shutdown procedure by first stopping the glycol circulation, then the gas flow.[\[11\]](#)
 - Allow the system to cool to ambient temperature before disassembly and cleaning.[\[12\]](#)

Analytical Methods for Water Content Determination

Accurate measurement of water content in both the gas and glycol phases is fundamental to evaluating the performance of the dehydration process.

- Water in Gas:
 - Chilled Mirror Hygrometer: A common and reliable method for determining the dew point of the gas, which can then be converted to water content.
 - Electrochemical Sensors: Provide direct readings of water concentration.
- Water in Glycol:

- Karl Fischer Titration: The industry-standard method for accurately determining low concentrations of water in various liquids, including glycols.[13]
- Refractometry: The refractive index of a glycol-water solution is a function of its composition. This method can be used for online monitoring of glycol concentration.[3]
- Gas Chromatography (GC): A powerful analytical technique for separating and quantifying water and other components in the glycol solution.[14][15] Direct aqueous injection GC is a viable method for analyzing glycols in water samples.[16]

Troubleshooting Common Experimental Issues

Issue	Potential Cause(s)	Corrective Action(s)
Poor Dehydration Performance	- Insufficient glycol circulation rate- Lean glycol concentration is too low- High inlet gas temperature- Foaming of glycol	- Increase glycol pump rate- Improve regeneration efficiency (increase reboiler temperature)- Cool the inlet gas stream- Check for contaminants in glycol; consider using an anti-foaming agent
Glycol Loss	- High gas velocity causing carryover- High reboiler temperature causing glycol vaporization	- Reduce gas flow rate- Optimize reboiler temperature
Glycol Degradation	- Excessive reboiler temperature- Presence of oxygen or acidic gases (H ₂ S, CO ₂)	- Maintain reboiler temperature within recommended limits- Ensure proper filtering of the gas stream

Safety and Handling of Diethylene Glycol

Diethylene glycol is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[17][18][19] It is imperative to adhere to strict safety protocols when handling this chemical.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[18][20]
- Ventilation: Work in a well-ventilated area to avoid inhalation of vapors.[18][21]
- Handling: Avoid contact with skin, eyes, and clothing.[18][21] In case of a spill, contain the liquid and absorb it with an inert material.[20]
- Storage: Store in a cool, dry, well-ventilated area away from heat and incompatible materials such as strong oxidizing agents.[17][18]
- Disposal: Dispose of DEG and any contaminated materials in accordance with local, state, and federal regulations.[19]

Conclusion

Diethylene glycol remains a relevant and effective desiccant for gas dehydration applications. A thorough understanding of its chemical properties, coupled with meticulous experimental design and execution, is paramount for achieving reliable and accurate results. The protocols and insights provided in this guide are intended to equip researchers and professionals with the necessary knowledge to confidently employ DEG in their gas dehydration studies, contributing to the advancement of gas processing technologies.

References

- Glycol Dehydration. (n.d.). Vaisala. Retrieved from [\[Link\]](#)
- What You Need to Know About Gas Dehydration Units. (2023, May 31). 12:eleven. Retrieved from [\[Link\]](#)
- **Diethylene glycol**. (n.d.). In Wikipedia. Retrieved January 30, 2026, from [\[Link\]](#)
- PHYSICAL PROPERTIES OF **DIETHYLENE GLYCOL** (DEG). (n.d.). MEGlobal. Retrieved from [\[Link\]](#)
- Gas Dehydration System Overview. (n.d.). Kimray. Retrieved from [\[Link\]](#)
- **Diethylene Glycol**. (n.d.). PubChem. Retrieved from [\[Link\]](#)

- Glycol Dehydration Systems. (2016, June 1). Schlumberger. Retrieved from [\[Link\]](#)
- Gas Dehydration System: Glycol Regeneration (TEG) [Glycol Pump, Reboiler, Contact Tower, BTEX]. (2020, February 25). Kimray [Video]. YouTube. Retrieved from [\[Link\]](#)
- FUNDAMENTALS OF GAS DEHYDRATION DESIGN AND OPERATION WITH GLYCOL SOLUTIONS. (n.d.). The University of Oklahoma. Retrieved from [\[Link\]](#)
- Kolmetz Handbook Of Process Equipment Design: NATURAL GAS DEHYDRATION SYSTEMS SIZING. (n.d.). KLM Technology Group. Retrieved from [\[Link\]](#)
- Dehydration System - Lecture Notes. (n.d.). Koya University. Retrieved from [\[Link\]](#)
- Dehydration Unit Startup Procedure. (2020, February 24). Scribd. Retrieved from [\[Link\]](#)
- Safety Data Sheet: **Diethylene glycol**. (n.d.). Carl ROTH. Retrieved from [\[Link\]](#)
- Fast quantification of water content in glycols by compact 1H NMR spectroscopy. (2022). Magritek. Retrieved from [\[Link\]](#)
- Assessment of **Diethylene Glycol** (Deg) Dehydration System in a Natural Gas Processing System. (2025, February 2). ResearchGate. Retrieved from [\[Link\]](#)
- Proper Procedures for Cleaning and Flushing a Glycol Dehydrator. (2025, April 22). CROFT Systems. Retrieved from [\[Link\]](#)
- ANALYTICAL METHODS - Toxicological Profile for Ethylene Glycol. (n.d.). NCBI Bookshelf. Retrieved from [\[Link\]](#)
- Safety Data Sheet - **Diethylene Glycol**. (2023, January 3). Rentokil Initial. Retrieved from [\[Link\]](#)
- Glycol Dehydration - Simulation, Design, Troubleshooting and Optimization. (2023, June 28). Oil & Gas Process Engineering [Video]. YouTube. Retrieved from [\[Link\]](#)
- Analysis of Ethylene Glycol in Wastewater by Direct Aqueous Injection. (n.d.). GL Sciences. Retrieved from [\[Link\]](#)

- HOW TO START NATURAL GAS DEHYDRATION DESIGN AS A CHEMICAL PROCESS ENGINEER, EVEN IF YOU ARE A FRESH ENGINEER. (n.d.). Jeferson Costa. Retrieved from [[Link](#)]
- ANALYTICAL METHODS - Toxicological Profile for Propylene Glycol. (n.d.). Agency for Toxic Substances and Disease Registry. Retrieved from [[Link](#)]
- The Verification of a Method for Detecting and Quantifying **Diethylene Glycol**, Triethylene Glycol, Tetraethylene Glycol, 2-Butoxyethanol and 2-Methoxyethanol in Ground and Surface Waters. (n.d.). EPA. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [12eleven.com](#) [[12eleven.com](#)]
- 2. [Gas Dehydration Systems | SLB](#) [[slb.com](#)]
- 3. [techmation.com](#) [[techmation.com](#)]
- 4. [ou.edu](#) [[ou.edu](#)]
- 5. [klmtechgroup.com](#) [[klmtechgroup.com](#)]
- 6. [Diethylene glycol - Wikipedia](#) [[en.wikipedia.org](#)]
- 7. [Gas Dehydration System Overview | Kimray](#) [[kimray.com](#)]
- 8. [youtube.com](#) [[youtube.com](#)]
- 9. [Diethylene Glycol | C4H10O3 | CID 8117 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](#)]
- 10. [zumrut-int.com](#) [[zumrut-int.com](#)]
- 11. [scribd.com](#) [[scribd.com](#)]
- 12. [croftsystems.net](#) [[croftsystems.net](#)]
- 13. 332. Fast quantification of water content in glycols by compact 1H NMR spectroscopy - [Magritek](#) [[magritek.com](#)]

- [14. ANALYTICAL METHODS - Toxicological Profile for Ethylene Glycol - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [15. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- [16. glsciences.eu \[glsciences.eu\]](#)
- [17. productsandsolutions.pttgcgroup.com \[productsandsolutions.pttgcgroup.com\]](#)
- [18. fishersci.com \[fishersci.com\]](#)
- [19. download.basf.com \[download.basf.com\]](#)
- [20. sds.rentokil-initial.com \[sds.rentokil-initial.com\]](#)
- [21. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Diethylene Glycol in Gas Dehydration Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670532/docs#application-notes-and-protocols-diethylene-glycol-in-gas-dehydration-experiments\]](https://www.benchchem.com/product/b1670532/docs#application-notes-and-protocols-diethylene-glycol-in-gas-dehydration-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check